

cross-validation of different extraction methods for 2,4,5-Tribromophenol

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Compound of Interest

Compound Name: 2,4,5-Tribromophenol

Cat. No.: B077500

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A Comparative Guide to Extraction Methods for 2,4,5-Tribromophenol

A note on the available data: Direct experimental comparisons of extraction methods for **2,4,5-Tribromophenol** are limited in publicly available scientific literature. Therefore, this guide utilizes data for its close structural isomer, 2,4,6-Tribromophenol, as a scientifically accepted surrogate. The physicochemical similarities between these isomers suggest that their extraction behaviors will be comparable, providing a valuable framework for researchers. This guide presents a cross-validation of three prevalent extraction techniques: Solid-Phase Extraction (SPE), Ultrasound-Assisted Extraction (UAE), and Headspace Solid-Phase Microextraction (HS-SPME).

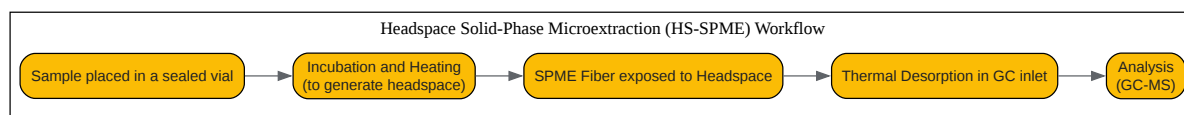
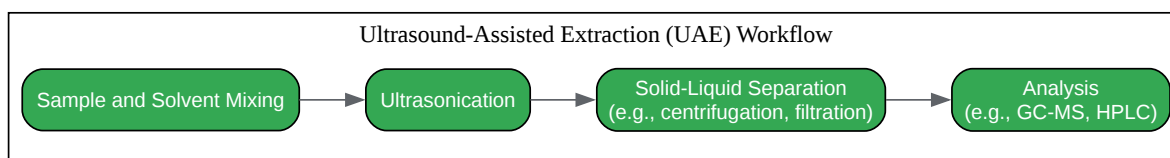
Data Presentation: Performance Comparison of Extraction Methods

The following table summarizes the quantitative performance of Solid-Phase Extraction, Ultrasound-Assisted Extraction, and Headspace Solid-Phase Microextraction for the analysis of tribromophenols.

Parameter	Solid-Phase Extraction (SPE)	Ultrasound-Assisted Extraction (UAE)	Headspace Solid-Phase Microextraction (HS-SPME)
Recovery	59% - 101.4% [1]	Statistically similar results to reference methods [2]	Quantitative recoveries reported [3]
Limit of Detection (LOD)	7 - 22 ng/L [1]	Not explicitly stated for 2,4,6-TBP, but the method is sensitive for similar phenols.	Sub-ng/g levels [3]
Limit of Quantification (LOQ)	0.2 - 166 ng/L [4]	2.5 - 12.0 mg/kg (for TBP in sawdust) [2]	Not explicitly stated
Relative Standard Deviation (RSD)	Not explicitly stated	Not explicitly stated	4.40% - 8.07% [5]
Sample Throughput	Moderate	High	High
Solvent Consumption	Moderate	Low to Moderate	Very Low
Automation Potential	High	Moderate	High

Experimental Workflows

The following diagrams illustrate the typical workflows for each of the discussed extraction methods.



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- To cite this document: BenchChem. [cross-validation of different extraction methods for 2,4,5-Tribromophenol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b077500#cross-validation-of-different-extraction-methods-for-2-4-5-tribromophenol]

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